

N-Methyl-p-toluenesulfonamide: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: **N-Methyl-p-toluenesulfonamide**

Cat. No.: **B147245**

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This technical guide provides an in-depth analysis of the melting and boiling points of **N-Methyl-p-toluenesulfonamide**, targeted at researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, details relevant experimental protocols, and presents logical workflows through diagrammatic representations.

Physicochemical Data Summary

N-Methyl-p-toluenesulfonamide is a white to light yellow crystalline solid.[\[1\]](#)[\[2\]](#) Its key physical properties are summarized below.

Property	Value	Source
Melting Point	76-80 °C	[3] [4] [5]
76-79 °C	[1] [2] [6] [7]	
79 °C	[8]	
Boiling Point	296.5 °C at 760 mmHg	[5]
310 °C	[4]	
296.5 ± 33.0 °C (Predicted)	[1] [2] [6]	
No information available	[3]	

Experimental Protocols

The following sections detail the standard methodologies for determining the melting and boiling points of a solid compound like **N-Methyl-p-toluenesulfonamide**.

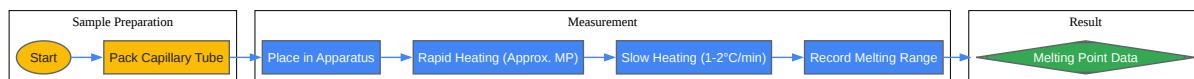
Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The melting point is a crucial indicator of purity, as impurities tend to depress and broaden the melting range.[9]

Methodology: Capillary Method

A common and accurate method for determining the melting point of a crystalline solid involves using a melting point apparatus, such as a Mel-Temp or a Thiele tube.[9]

- Sample Preparation: A small amount of the dry, powdered **N-Methyl-p-toluenesulfonamide** is packed into a capillary tube to a depth of a few millimeters.[10]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a thermometer.[9]
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially near the expected melting point.[9] A preliminary, faster heating can be done to find an approximate melting range.[9][10]
- Observation: The temperatures are recorded at the onset of melting (the first appearance of liquid) and at the completion of melting (when the entire sample is liquid). This range is reported as the melting point.[9]



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Workflow for Melting Point Determination.

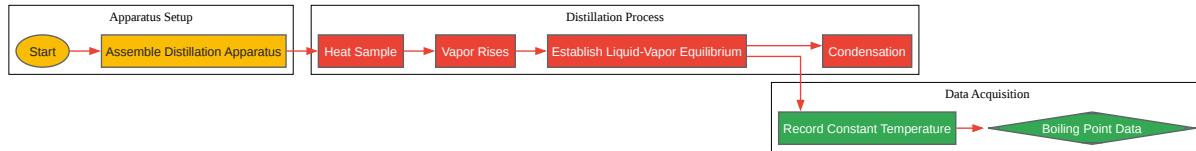
Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. For compounds that are solid at room temperature, the boiling point is determined at reduced pressure to prevent decomposition at high temperatures.

Methodology: Distillation

The boiling point can be determined by distillation, a process of separating the component substances from a liquid mixture by selective boiling and condensation.[\[11\]](#)

- Apparatus Setup: The **N-Methyl-p-toluenesulfonamide** is placed in a distillation flask. The flask is connected to a condenser, and a thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm leading to the condenser.[\[10\]](#)
- Heating: The flask is heated gently. As the substance boils, the vapor rises, and its temperature is measured by the thermometer.[\[10\]](#)
- Equilibrium: The temperature reading is taken when the vapor temperature is constant and there is a drop of condensate on the thermometer bulb, indicating a liquid-vapor equilibrium.[\[10\]](#)
- Pressure Correction: The observed boiling point is often corrected to the standard pressure of 760 mmHg.



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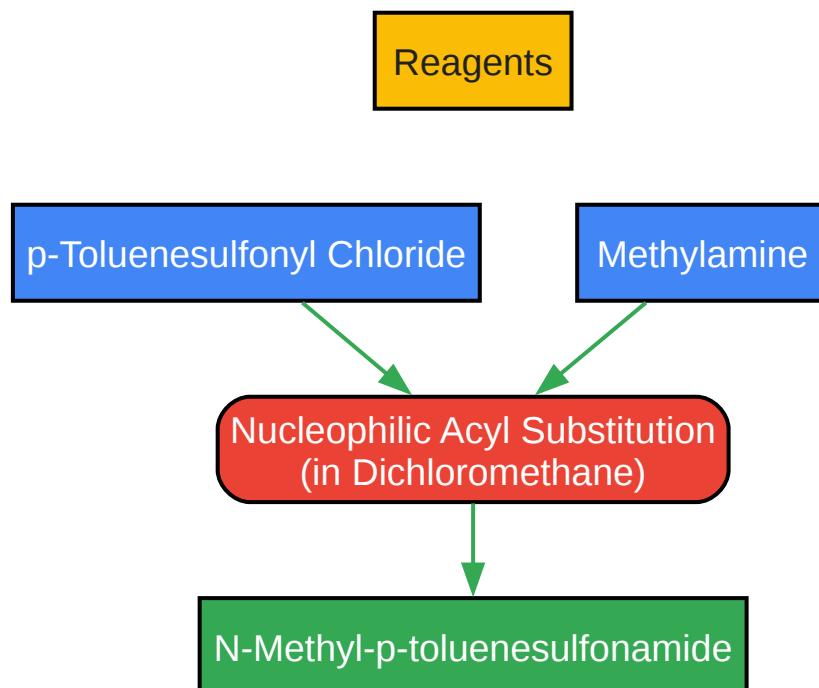
Workflow for Boiling Point Determination.

Relevant Chemical Synthesis

N-Methyl-p-toluenesulfonamide can be synthesized from the reaction of p-toluenesulfonyl chloride with methylamine.[12] This is a standard method for the formation of sulfonamides.

Reaction Protocol

- p-Toluenesulfonyl chloride is dissolved in a suitable solvent, such as dichloromethane.[12]
- The solution is cooled, and methylamine is added.[12] A precipitate typically forms.[12]
- The mixture is stirred to allow the reaction to complete.[12]
- The product is isolated by filtration and purified, for example, by washing with sodium bicarbonate solution and brine, followed by drying and removal of the solvent.[12]

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Synthesis of N-Methyl-p-toluenesulfonamide.

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